

Personal protective equipment for handling 3-Chlorophenyl isothiocyanate

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Compound of Interest

Compound Name: 3-Chlorophenyl isothiocyanate

Cat. No.: B1345756

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Essential Safety and Handling Guide for 3-Chlorophenyl Isothiocyanate

For researchers, scientists, and drug development professionals, the safe handling of reactive chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **3-Chlorophenyl isothiocyanate**, including detailed operational and disposal plans.

Chemical Identity and Hazards:

3-Chlorophenyl isothiocyanate is a hazardous chemical that requires strict safety protocols. It is classified as toxic if swallowed, in contact with skin, or if inhaled.[1] It causes skin and serious eye irritation, and may cause allergy or asthma symptoms or breathing difficulties if inhaled, as well as respiratory irritation.[1][2] It is also a lachrymator, a substance that causes tearing.[2]

Hazard Classification	Category
Acute Toxicity, Oral	Category 3[1]
Acute Toxicity, Dermal	Category 3[1]
Acute Toxicity, Inhalation	Category 3[1]
Skin Corrosion/Irritation	Category 2[1]
Serious Eye Damage/Eye Irritation	Category 2[1]
Respiratory Sensitization	Category 1[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)[1]

Physical and Chemical Properties:

Property	Value
CAS Number	2392-68-9[1][3]
Molecular Formula	C ₇ H ₄ ClNS[3][4]
Molecular Weight	169.63 g/mol [3]
Appearance	Clear, colorless to yellow liquid[4][5]
Boiling Point	249-250 °C
Density	1.292 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.6585

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational plan is crucial to minimize risk.

1. Pre-Handling Preparations:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.

- Fume Hood: All work must be conducted in a certified chemical fume hood with proper ventilation.[\[1\]](#)[\[6\]](#)
- Gather PPE: Assemble and inspect all necessary Personal Protective Equipment (PPE).
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[\[1\]](#)[\[2\]](#)
- Spill Kit: Have a spill kit containing inert absorbent material (e.g., sand, vermiculite) readily available.[\[1\]](#)[\[6\]](#)

2. Personal Protective Equipment (PPE):

Proper PPE is critical to prevent exposure.

Body Part	Recommended Protection	Specification
Eyes/Face	Safety Goggles & Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended. [1] [7]
Skin	Chemical Resistant Gloves & Protective Clothing	Wear appropriate protective gloves (e.g., nitrile rubber, inspect for tears before use) and a lab coat or chemical-resistant apron. [1] [7]
Respiratory	Respirator with appropriate filter	In case of inadequate ventilation, wear a NIOSH/MSHA or European Standard EN 149 approved respirator. [1]

3. Handling:

- Transfer: Use only non-sparking tools and ground and bond containers when transferring the material to prevent static discharge.[6]
- Container: Keep the container tightly closed when not in use.[1]
- Avoidance: Avoid breathing vapors or mist and prevent contact with skin and eyes.[1]
- Prohibition: Do not eat, drink, or smoke in the handling area.[1][6]

4. Post-Handling:

- Decontamination: Wash hands and any exposed skin thoroughly after handling.[1][6]
- PPE Removal: Remove and properly store or dispose of contaminated PPE.[6]
- Work Area: Clean the work area thoroughly.

Emergency Procedures

Spill Response:

- Evacuate the area and eliminate all ignition sources.[6]
- Wear appropriate PPE, including respiratory protection.[6]
- Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[1][6]
- Collect the absorbed material into a suitable, labeled container for disposal.[1][6]
- Ventilate the area and wash the spill site after material pickup is complete.[6]

First Aid:

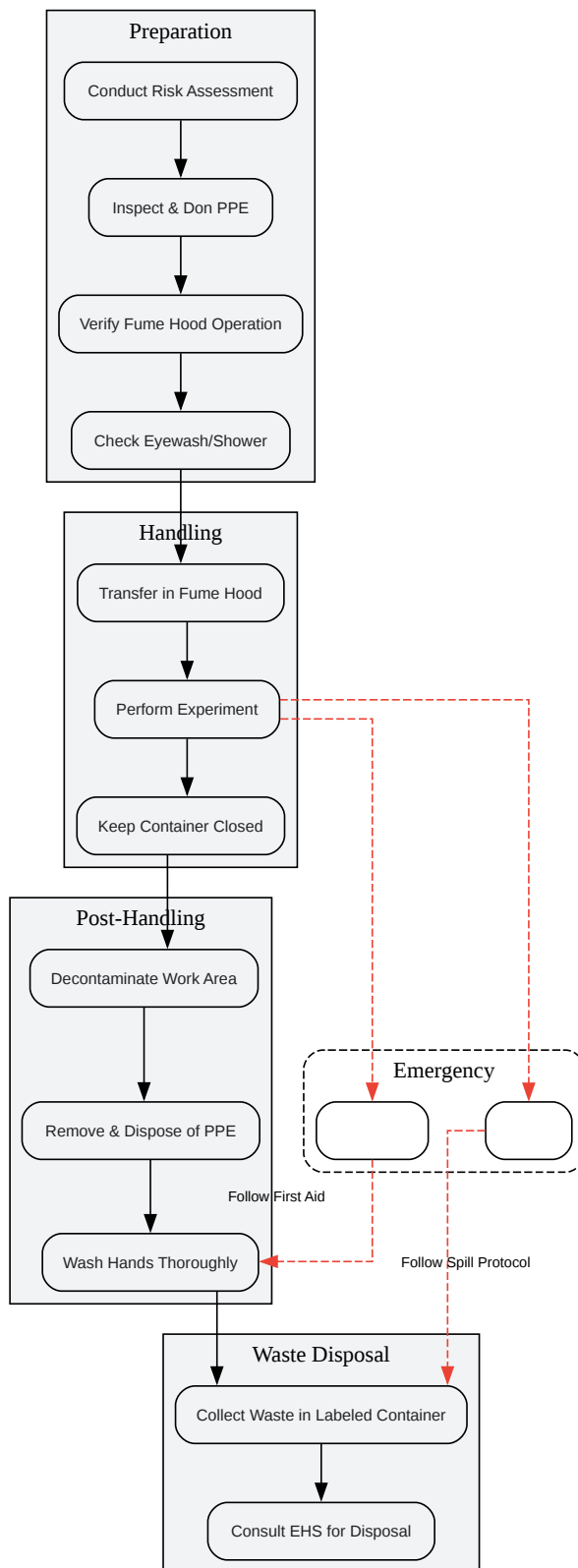
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [1] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [8]

Disposal Plan

All waste must be disposed of in accordance with federal, state, and local environmental regulations.

- Waste Collection: Collect waste in a suitable, labeled, and tightly closed container.[\[1\]](#)
- Contaminated Materials: Any materials that have come into contact with **3-Chlorophenyl isothiocyanate**, including absorbent materials from spills and contaminated PPE, should be treated as hazardous waste.
- Consultation: Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.[\[6\]](#)

Workflow for Safe Handling of 3-Chlorophenyl Isothiocyanate



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Caption: Workflow for the safe handling of **3-Chlorophenyl isothiocyanate**.

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